

# An In-depth Technical Guide on the Physical Characteristics of Anhydrous Acetic Acid

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Anhydrous acetic acid, commonly known as glacial acetic acid, is a fundamental reagent and solvent in research, chemical synthesis, and pharmaceutical manufacturing.<sup>[1][2]</sup> Its physical properties are critical for its proper handling, application, and the successful execution of chemical processes. This guide provides a comprehensive overview of the key physical characteristics of anhydrous acetic acid, supported by quantitative data and an outline of relevant experimental methodologies.

## Core Physical Properties

Anhydrous acetic acid is a colorless liquid with a strong, pungent, vinegar-like odor.<sup>[1][3][4]</sup> It is a hygroscopic substance, meaning it readily absorbs moisture from the atmosphere, which can affect its physical properties.<sup>[1]</sup> The term "glacial" is derived from its tendency to form ice-like crystals at temperatures slightly below room temperature.<sup>[5][6][7]</sup>

## Quantitative Physical Data

The following table summarizes the principal physical properties of anhydrous acetic acid, compiled from various sources. These values are essential for modeling chemical reactions, designing purification processes, and ensuring safe laboratory and industrial practices.

Property	Value	Conditions
Melting Point	16-17 °C (61-62 °F; 289-290 K)[3][5]	---
16.6 °C (61.9 °F)[1][6][8][9]	---	
16.2 °C[10]	---	
17 °C[11]	---	
Boiling Point	118-119 °C (244-246 °F; 391-392 K)[3][5]	At 1013 hPa[11]
117.9 °C[8][9]	---	
118.1 °C[1]	---	
Density (liquid)	1.049 g/cm <sup>3</sup> [2][3][5]	At 20 °C[4]
1.05 g/cm <sup>3</sup>	At 20 °C[11]	
1.04 g/mL	At 25 °C[10]	
Density (solid)	1.27 g/cm <sup>3</sup> [5]	---
Molar Mass	60.05 g/mol [6][11]	---
60.052 g/mol [2][9]	---	
Refractive Index (nD)	1.371[5]	At 20 °C[10][12]
1.371-1.372	At 20 °C[12]	
Viscosity	1.22 mPa·s[5]	---
1.037 mPa·s	At 30 °C	
0.792 mPa·s	At 50 °C	
0.591 mPa·s	At 75 °C	
0.457 mPa·s	At 100 °C	
Vapor Pressure	1.546 kPa (11.6 mmHg)	At 20 °C[5]
11.4 mmHg	At 20 °C[10]	

Flash Point	39 °C (102.2 °F)[8][9][10]	Closed cup[10]
38.5 °C[11]	---	
Acidity (pKa)	4.756[5]	In aqueous solution[2]
Solubility	Miscible with water, ethanol, ether, and carbon tetrachloride.[5][6][8][13]	---

## Experimental Protocols for Property Determination

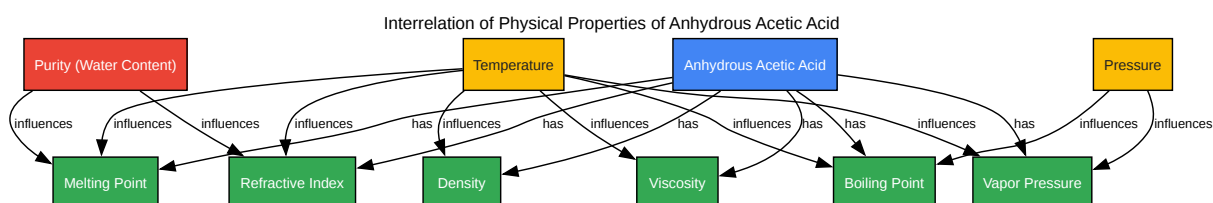
The accurate determination of the physical properties of anhydrous acetic acid is crucial for its quality control and application. While detailed, step-by-step experimental protocols are extensive, the following outlines the general methodologies employed.

- 1. Melting Point Determination:** The melting point of glacial acetic acid is a key indicator of its purity. The presence of water, even in small amounts (e.g., 0.1%), can lower the melting point by approximately 0.2 °C.[5]
  - Methodology:** A common method involves fractional freezing. The sample is cooled in a controlled manner, often in an ice bath, with gentle agitation to promote the formation of crystals.[5] The temperature at which the solid and liquid phases are in equilibrium is recorded as the melting point. For high-purity measurements, a calibrated thermometer or a digital temperature probe is essential. The chromic oxide method has been noted as a satisfactory purification technique prior to melting point determination.[14]
- 2. Boiling Point Determination:** The boiling point is determined at a specific atmospheric pressure.
  - Methodology:** A sample of the acid is heated in a distillation apparatus. The temperature of the vapor that is in equilibrium with the boiling liquid is measured. It is critical to ensure the thermometer bulb is positioned correctly in the vapor phase, just below the side arm of the distillation flask, to obtain an accurate reading. The atmospheric pressure should be recorded as the boiling point is pressure-dependent.
- 3. Density Measurement:** Density can be measured for both the liquid and solid states.

- Methodology: For the liquid state, a pycnometer or a digital density meter is typically used. The mass of a known volume of the substance is measured at a controlled temperature. For the solid, the density can be determined by measuring the volume displaced by a known mass of the solid in a liquid in which it is insoluble.
4. Refractive Index Measurement: The refractive index is a measure of how light propagates through the substance and is also an indicator of purity.<sup>[12]</sup>
- Methodology: An Abbe refractometer is commonly used for this measurement. A small sample of the liquid is placed on the prism of the refractometer. Light is passed through the sample, and the angle of refraction is measured. The instrument is calibrated using a standard of known refractive index, and the temperature is controlled, as the refractive index is temperature-dependent.
5. Viscosity Measurement: Viscosity describes a fluid's resistance to flow.
- Methodology: Various types of viscometers can be used, such as capillary viscometers or rotational viscometers. For a capillary viscometer, the time it takes for a known volume of the liquid to flow through a capillary of a known diameter is measured. The viscosity is then calculated based on this time and the instrument's calibration constant.

## Logical Relationships of Physical Properties

The physical properties of anhydrous acetic acid are interconnected and influenced by external conditions such as temperature and pressure. The following diagram illustrates these relationships.



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